

A गाइड टू द प्रॉपर डिस्पोजल ऑफ 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Chloroquinoline-4-boronic acid

CAS No.: 936940-92-0

Cat. No.: B1420533

[Get Quote](#)

विशेषज्ञ अंतर्दृष्टि के साथ प्रयोगशाला पेशेवरों के लिए परिचालन सुरक्षा और अपशिष्ट प्रबंधन को बढ़ाना

7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड और इसके डेरिवेटिव जैसे विशेष रसायनों का सुरक्षित प्रबंधन और निपटान, दवा की खोज और विकास में महत्वपूर्ण है। अनुचित निपटान प्रक्रियाओं से कर्मियों को खतरा हो सकता है, पर्यावरण दूषित हो सकता है और महत्वपूर्ण कानूनी और वित्तीय परिणाम हो सकते हैं। यह गाइड 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड के सुरक्षित निपटान के लिए एक व्यापक, चरण-दर-चरण प्रोटोकॉल प्रदान करता है, जो शोधकर्ताओं, वैज्ञानिकों और दवा विकास पेशेवरों के लिए डिज़ाइन किया गया है।

खतरा पहचान और जोखिम मूल्यांकन

7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड के निपटान के लिए आगे बढ़ने से पहले, इसके अंतर्निहित खतरों को समझना महत्वपूर्ण है। इस यौगिक में एक हैलोजेनेटेड क्विनोलिन संरचना और एक बोरॉनिक एसिड मोएटि दोनों शामिल हैं, जिनमें से प्रत्येक निपटान संबंधी विचारों में योगदान देता है।

- त्वचा और आंखों में जलन: कई बोरॉनिक एसिड की तरह, यह यौगिक त्वचा और आंखों के संपर्क में आने पर जलन पैदा कर सकता है। [1][2]
- साँस की जलन: धूल के साँस में जाने से श्वसन तंत्र में जलन हो सकती है। [2]

- अंतर्ग्रहण पर हानिकारक: अंतर्ग्रहण हानिकारक हो सकता है। [2][3]
- पर्यावरणीय खतरा: हैलोजेनेटेड कार्बनिक यौगिक पर्यावरण में बने रह सकते हैं और जलीय जीवन के लिए विषाक्त हो सकते हैं। [4][5]

तालिका 1: 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड के लिए GHS खतरा सारांश

खतरा कथन	एहतियाती कथन
त्वचा में जलन पैदा करता है (श्रेणी 2)	संभालने के बाद त्वचा को अच्छी तरह से धो लें। [1][2]
गंभीर आँख जलन पैदा करता है (श्रेणी 2A)	सुरक्षात्मक दस्ताने/सुरक्षात्मक कपड़े/आँखों की सुरक्षा/चेहरे की सुरक्षा पहनें। [1][2]
साँस की जलन पैदा कर सकता है (श्रेणी 3)	आँखों में जाने पर: कई मिनट तक सावधानी से पानी से धोएँ। [1][2]

आवश्यक व्यक्तिगत सुरक्षा उपकरण (पीपीई)

निपटान प्रक्रिया के दौरान सभी कर्मियों को निम्नलिखित न्यूनतम पीपीई पहनना चाहिए:

- दस्ताने: रासायनिक प्रतिरोधी दस्ताने, जैसे कि नाइट्राइल रबर। [6]
- नेत्र सुरक्षा: रासायनिक छींटे वाले काले चश्मे या एक फेस शील्ड। [1]
- सुरक्षात्मक कपड़े: एक पूरी तरह से बटन वाला लैब कोट। [1]
- श्वसन सुरक्षा: यदि धूल बनने की संभावना है, तो एक अच्छी तरह हवादार क्षेत्र में या एक रासायनिक धूआं हुड के भीतर काम करें। [7]

स्पिल प्रबंधन प्रोटोकॉल

आकस्मिक फैल की स्थिति में, इन चरणों का तुरंत पालन करें:

- क्षेत्र को खाली करें: फैल क्षेत्र से सभी गैर-आवश्यक कर्मियों को तुरंत हटा दें।
- वेंटिलेशन बढ़ाएँ: यदि सुरक्षित हो तो वेंटिलेशन बढ़ाएँ।

- धूल बनने से रोकें: सामग्री को वैक्यूम या स्वीप करें और इसे एक उपयुक्त निपटान कंटेनर में रखें | [7] धूल पैदा करने वाली स्थितियों से बचें | [7]
- क्षेत्र को कीटाणुरहित करें: साबुन और पानी से फैल क्षेत्र को अच्छी तरह से साफ करें | [8]
- अपशिष्ट का निपटान करें: सभी सफाई सामग्री को खतरनाक अपशिष्ट के रूप में इकट्ठा करें |

चरण-दर-चरण निपटान प्रक्रिया

7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड का निपटान कभी भी नाली में बहाकर या साधारण कचरे में फेंककर नहीं किया जाना चाहिए | [9] इस यौगिक को एक खतरनाक हैलोजेनेटेड कार्बनिक अपशिष्ट माना जाना चाहिए | [9]

भाग ए: अपशिष्ट पृथक्करण और संग्रह

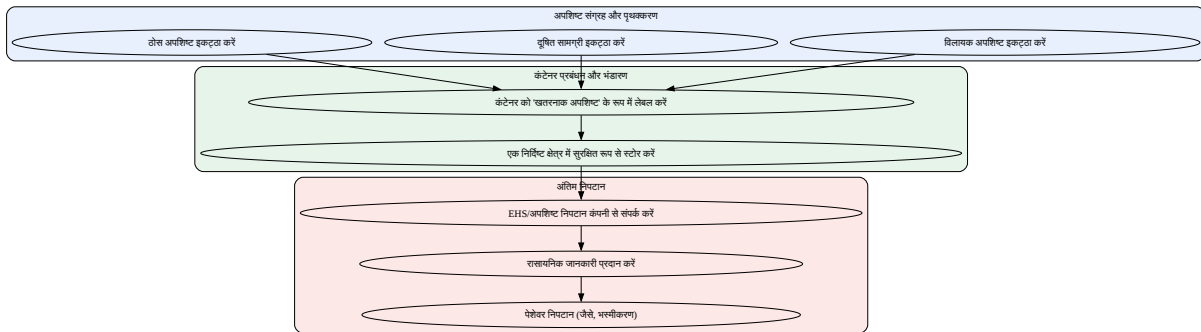
- ठोस अपशिष्ट: सभी अपर्युक्त या दूषित 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड को एक समर्पित, स्पष्ट रूप से लेबल वाले, सील करने योग्य कंटेनर में इकट्ठा करें | [10] कंटेनर पर "खतरनाक अपशिष्ट: 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड" का लेबल लगा होना चाहिए | [10]
- दूषित सामग्री: पिपेट टिप्स, दस्ताने और बेंच पेपर जैसी कोई भी सामग्री जो यौगिक के संपर्क में आई है, उसे खतरनाक माना जाना चाहिए और एक अलग, स्पष्ट रूप से लेबल वाले खतरनाक अपशिष्ट बैग या कंटेनर में एकत्र किया जाना चाहिए | [10]
- विलायक अपशिष्ट: यदि यौगिक को एक विलायक में घोल दिया जाता है, तो परिणामी घोल को "हैलोजेनेटेड कार्बनिक विलायक अपशिष्ट" के रूप में नामित एक अलग अपशिष्ट कंटेनर में एकत्र किया जाना चाहिए | [11] गैर-हैलोजेनेटेड अपशिष्ट के साथ मिश्रण से बचें, क्योंकि इससे निपटान लागत बढ़ सकती है | [11][12]

भाग बी: कंटेनर प्रबंधन और भंडारण

- कंटेनर चयन: अपशिष्ट को इकट्ठा करने के लिए संगत कंटेनरों का उपयोग करें, जैसे कि पॉलीथीन कंटेनर | [9]
- लेबलिंग: प्रत्येक अपशिष्ट कंटेनर को "खतरनाक अपशिष्ट" शब्दों के साथ और सामग्री की पहचान के साथ स्पष्ट रूप से लेबल करें | [11]
- भंडारण: सीलबंद खतरनाक अपशिष्ट कंटेनरों को एक निर्दिष्ट, अच्छी तरह हवादार और सुरक्षित क्षेत्र में स्टोर करें | [10] भंडारण क्षेत्र असंगत सामग्रियों, जैसे कि मजबूत ऑक्सीकरण एजेंटों से दूर होना चाहिए | [1][10]

भाग सी: अंतिम निपटान

- एक लाइसेंस प्राप्त अपशिष्ट निपटान सेवा से संपर्क करें: अपनी संस्था के पर्यावरण स्वास्थ्य और सुरक्षा (ईएचएस) विभाग या एक लाइसेंस प्राप्त रासायनिक अपशिष्ट निपटान कंपनी से संपर्क करें | [5][10]
- जानकारी प्रदान करें: उन्हें यौगिक के बारे में सभी उपलब्ध जानकारी प्रदान करें, जिसमें इसका नाम, मात्रा और संबंधित यौगिकों के आधार पर कोई ज्ञात या संदिग्ध खतरे शामिल हैं | [10]
- परिवहन और निपटान: अपशिष्ट को एक लाइसेंस प्राप्त पेशेवर अपशिष्ट निपटान सेवा द्वारा संभाला जाना चाहिए, जो आमतौर पर भस्मीकरण या अन्य अनुमोदित विनाश विधियों का उपयोग करते हैं | [5]



[Click to download full resolution via product page](#)

नियामक विचार

संयुक्त राज्य अमेरिका में, 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड जैसे खतरनाक रासायनिक कचरे का निपटान पर्यावरण संरक्षण एजेंसी (ईपीए) द्वारा संसाधन संरक्षण और पुनर्प्राप्ति अधिनियम (आरसीआरए) के तहत नियंत्रित किया जाता है। [13] [14] प्रयोगशालाओं को खतरनाक अपशिष्ट के जनरेटर के रूप में माना जाता है और उन्हें सभी लागू संघीय, राज्य और स्थानीय नियमों का पालन करना चाहिए। [7]

विशेष रूप से, हैलोजेनेटेड कार्बनिक यौगिक युक्त अपशिष्ट को अक्सर ईपीए खतरनाक अपशिष्ट कोड जैसे F024 या F025 के तहत वर्गीकृत किया जा सकता है। [15][16] उचित वर्गीकरण और निपटान प्रक्रियाओं को सुनिश्चित करने के लिए अपनी संस्था के ईएचएस विभाग से परामर्श करना अनिवार्य है।

निष्कर्ष

7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड के उचित निपटान के लिए सावधानीपूर्वक योजना और स्थापित सुरक्षा प्रोटोकॉल का पालन आवश्यक है। खतरों को समझकर, सही पीपीई का उपयोग करके, और अपशिष्ट को ठीक से अलग करके और संग्रहीत करके, प्रयोगशाला पेशेवर कर्मियों और पर्यावरण दोनों की सुरक्षा सुनिश्चित कर सकते हैं। अंतिम निपटान के लिए हमेशा प्रमाणित खतरनाक अपशिष्ट प्रबंधन पेशेवरों के साथ काम करें। यह मार्गदर्शिका एक आधार रेखा के रूप में कार्य करती है; हमेशा अपनी संस्था की विशिष्ट सुरक्षा दिशानिर्देशों और स्थानीय नियमों का संदर्भ लें।

संदर्भ

- Vertex AI Search. (2012). 7 - SAFETY DATA SHEET. Google. Retrieved from
- Washington State University. (n.d.). Halogenated Solvents. WSU Environmental Health & Safety. Retrieved from
- Thermo Fisher Scientific. (2011). 7-Chloro-4-hydroxyquinoline - SAFETY DATA SHEET. Fisher Scientific. Retrieved from
- Cole-Parmer. (n.d.). Material Safety Data Sheet - (2-Methylpropyl)boronic acid, 98%. Cole-Parmer. Retrieved from
- Lab Alley. (n.d.). How To Safely Dispose of Boric Acid. Lab Alley. Retrieved from
- BenchChem. (2025). Proper Disposal of 4-Aminoquinoline-7-carbonitrile: A Step-by-Step Guide for Laboratory Professionals. BenchChem. Retrieved from

- Ball State University. (n.d.). Disposal of Laboratory Wastes: Requirements for Chemical Disposal to Sinks and Drains. Ball State University. Retrieved from
- Sigma-Aldrich. (2017). Boric acid - Safety Data Sheet. Sigma-Aldrich. Retrieved from
- R&D Systems. (2025). SAFETY DATA SHEET. R&D Systems. Retrieved from
- National Institutes of Health. (2025). The NIH Drain Discharge Guide. NIH. Retrieved from
- Acros Organics. (2010). 4 - SAFETY DATA SHEET. Fisher Scientific. Retrieved from
- U.S. Environmental Protection Agency. (n.d.). Recommended Methods of Reduction, Neutralization, Recovery, or Disposal of Hazardous Waste: Volume VII Propellants, Explosives, Chemical Warfare. EPA. Retrieved from
- Thermo Fisher Scientific. (2025). **7-Chloroquinoline-4-boronic acid** pinacolester - SAFETY DATA SHEET. Fisher Scientific. Retrieved from
- Harvard University. (n.d.). Chemical Waste Disposal Guidelines. Harvard University. Retrieved from
- U.S. Environmental Protection Agency. (n.d.). Hazardous Waste: Guidelines and Regulations, Federal Register Notice. EPA. Retrieved from
- Temple University. (n.d.). Halogenated Solvents in Laboratories. Temple University Environmental Health and Radiation Safety. Retrieved from
- U.S. Environmental Protection Agency. (n.d.). EPA HAZARDOUS WASTE CODES. EPA. Retrieved from
- University of Wisconsin–Madison. (n.d.). Chapter 7 Chemical Disposal Procedures. BME Shared Labs | Biomedical Engineering. Retrieved from
- U.S. Government Publishing Office. (n.d.). 40 CFR Part 261 -- Identification and Listing of Hazardous Waste. eCFR. Retrieved from
- American Society of Health-System Pharmacists. (n.d.). EPA Final Rule: Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for

Nicotine. ASHP. Retrieved from

- Vanderbilt University. (n.d.). Halogenated Solvents. Vanderbilt University. Retrieved from
- University of Georgia Environmental Safety Division. (n.d.). EPA Hazardous Waste Codes. UGA Environmental Safety Division. Retrieved from
- Braun Research Group. (n.d.). Halogenated Organic Liquids - Standard Operating Procedure. University of Illinois Urbana-Champaign. Retrieved from
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Management of Chemicals. In Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. laballey.com [laballey.com]
- 5. geneseo.edu [geneseo.edu]
- 6. resources.rndsystems.com [resources.rndsystems.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]

- [13. epa.gov \[epa.gov\]](https://www.epa.gov)
- [14. eCFR :: 40 CFR Part 261 -- Identification and Listing of Hazardous Waste \[ecfr.gov\]](https://www.ecfr.gov)
- [15. wku.edu \[wku.edu\]](https://www.wku.edu)
- [16. EPA Hazardous Waste Codes | UGA Environmental Safety Division \[esd.uga.edu\]](https://esd.uga.edu)
- To cite this document: BenchChem. [A गाइड टू द प्रॉपर डिस्पोजल ऑफ 7-क्लोरोक्विनोलिन-4-बोरॉनिक एसिड]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1420533/docs#a-7-4\]](https://www.benchchem.com/product/b1420533/docs#a-7-4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

